

An In-depth Technical Guide to the Natural Sources of Hydroxy-Epoxy Octadecadienoates

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Compound of Interest

Compound Name: Methyl 10(S),11(S)-Epoxy-9(S)-hydroxy-12(Z),15(Z)-octadecadienoate

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

Hydroxy-epoxy octadecadienoates represent a class of oxidized fatty acids, or oxylipins, derived from linoleic acid. These molecules are increasingly recognized for their significant biological activities, playing crucial roles in physiological and pathophysiological processes across different biological kingdoms. In mammals, they are integral to the formation and maintenance of the skin's permeability barrier, with deficiencies linked to severe dermatological conditions. In plants, they are involved in defense mechanisms against pathogens. Their presence in the microbial world is also an emerging area of interest. This technical guide provides a comprehensive overview of the natural sources of hydroxy-epoxy octadecadienoates, delving into their biosynthesis, methodologies for their extraction and characterization, and their known biological functions. This document is intended to serve as a

foundational resource for researchers and professionals in drug development seeking to explore the therapeutic potential of these fascinating lipid mediators.

Introduction to Hydroxy-Epoxy Octadecadienoates

Hydroxy-epoxy octadecadienoates are a group of C18 fatty acid metabolites characterized by the presence of both a hydroxyl (-OH) and an epoxide functional group on the octadecadienoic acid backbone. Their biosynthesis is initiated by the enzymatic oxidation of linoleic acid (18:2n-6), a common polyunsaturated fatty acid. The specific positioning and stereochemistry of the functional groups give rise to a variety of isomers, each with potentially distinct biological activities. A prominent example is 13-hydroxy-9,10-epoxy-11-octadecenoic acid (13,9-HEL), which has been extensively studied for its role in skin health.^[1] The growing interest in these compounds stems from their potential as biomarkers and therapeutic agents in inflammation, dermatology, and other fields.

Natural Sources and Biosynthesis

Hydroxy-epoxy octadecadienoates are found in a diverse range of organisms, from plants and mammals to microorganisms. Their production is a tightly regulated enzymatic process.

Mammalian Sources and Biosynthesis

In mammals, the primary site for the synthesis and function of hydroxy-epoxy octadecadienoates is the epidermis, the outermost layer of the skin.^[1] They are essential for the formation of the corneocyte lipid envelope, a critical component of the skin's water permeability barrier.^[2]

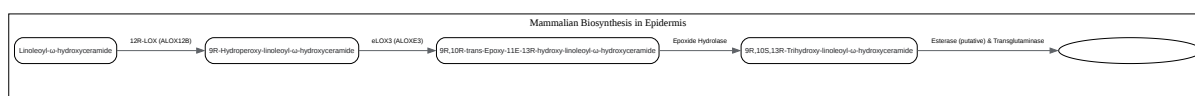
The biosynthesis in the epidermis is a multi-step enzymatic cascade:

- **Initial Oxygenation:** The process begins with the oxygenation of linoleic acid, which is typically esterified to a specific class of ceramides known as O-linoleoyl- ω -hydroxyceramides. This reaction is catalyzed by the enzyme 12R-lipoxygenase (12R-LOX, encoded by the ALOX12B gene), which introduces a hydroperoxy group at the 9th carbon, forming 9R-hydroperoxy-linoleoyl- ω -hydroxyceramide.^[3]
- **Epoxy Alcohol Formation:** The hydroperoxy intermediate is then converted into an epoxy alcohol by the action of epidermal lipoxygenase-3 (eLOX3, encoded by the ALOXE3 gene).

This enzyme possesses a hydroperoxide isomerase activity that transforms the hydroperoxide into a specific epoxy alcohol, such as 9R,10R-trans-epoxy-11E-13R-hydroxy-octadecenoate.[3]

- **Formation of Trihydroxy Derivatives:** The epoxy alcohol can be further metabolized by epoxide hydrolases to form trihydroxy derivatives. For instance, the soluble epoxide hydrolase (sEH) can hydrolyze the epoxide ring to yield a triol, such as 9R,10S,13R-trihydroxy-11E-octadecenoate.[2] This conversion is believed to be a key step in facilitating the covalent attachment of the ω -hydroxyceramide to proteins of the cornified envelope, thus sealing the skin barrier.[2]

Genetic mutations in the ALOX12B and ALOXE3 genes are associated with autosomal recessive congenital ichthyosis, a group of severe genetic skin disorders characterized by dry, scaly skin, underscoring the critical role of this pathway in skin barrier function.[1]



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Fig. 1: Mammalian biosynthesis of hydroxy-epoxy octadecadienoates in the epidermis.

Plant Sources and Biosynthesis

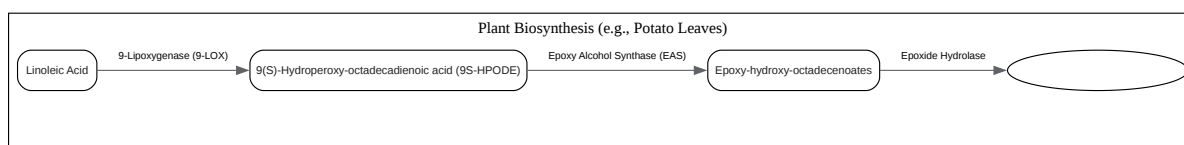
Plants produce a variety of oxylipins, including hydroxy-epoxy octadecadienoates, often as part of their defense response to pathogens and stress. Potato (*Solanum tuberosum*) leaves are a well-characterized source of these compounds.[4]

The biosynthetic pathway in plants also originates from linoleic acid:

- **Lipoxygenase (LOX) Action:** The pathway is initiated by a 9-lipoxygenase (9-LOX), which catalyzes the introduction of a hydroperoxy group at the 9th carbon of linoleic acid, forming

9(S)-hydroperoxy-octadecadienoic acid (9S-HPODE).[4]

- **Epoxy Alcohol Synthase (EAS) Activity:** The 9S-HPODE is then rapidly converted into epoxy alcohols by a particle-bound epoxy alcohol synthase (EAS).[4] This enzyme can produce different isomers, including 10(S),11(S)-epoxy-9(S)-hydroxy-12(Z)-octadecenoate and 12(R),13(S)-epoxy-9(S)-hydroxy-10(E)-octadecenoate.[4]
- **Formation of Trihydroxy Derivatives:** Similar to the mammalian pathway, the epoxy alcohols can be further hydrolyzed by epoxide hydrolases to form trihydroxy-octadecenoates.[4] These trihydroxy derivatives have been shown to possess antifungal properties, suggesting a role in plant defense.[4]



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Fig. 2: Plant biosynthesis of hydroxy-epoxy octadecadienoates.

Microbial Sources

The production of hydroxy fatty acids by microorganisms is well-documented, with various bacteria and fungi possessing the enzymatic machinery to hydroxylate fatty acids.[5] For example, *Pseudomonas aeruginosa* PR3 is known to convert oleic acid into 7,10-dihydroxy-8(E)-octadecenoic acid.[6] While the direct synthesis of hydroxy-epoxy octadecadienoates by microbes is a less explored area, some bacteria, such as *Bacillus megaterium*, have been shown to convert linoleic acid to 12,13-epoxy-9-octadecenoic acid and subsequently to dihydroxy and trihydroxy derivatives, indicating the presence of epoxide hydrolase activity.[7] The potential for microbial synthesis of specific hydroxy-epoxy isomers through metabolic engineering presents an exciting avenue for future research and biotechnological production.

Methodologies for Extraction, Characterization, and Quantification

The analysis of hydroxy-epoxy octadecadienoates in biological matrices requires sensitive and specific analytical techniques due to their low abundance and the presence of numerous isomers.

Extraction and Purification

A robust extraction and purification protocol is essential to isolate these lipids from complex biological samples and remove interfering substances. Solid-phase extraction (SPE) is a widely used technique for this purpose.

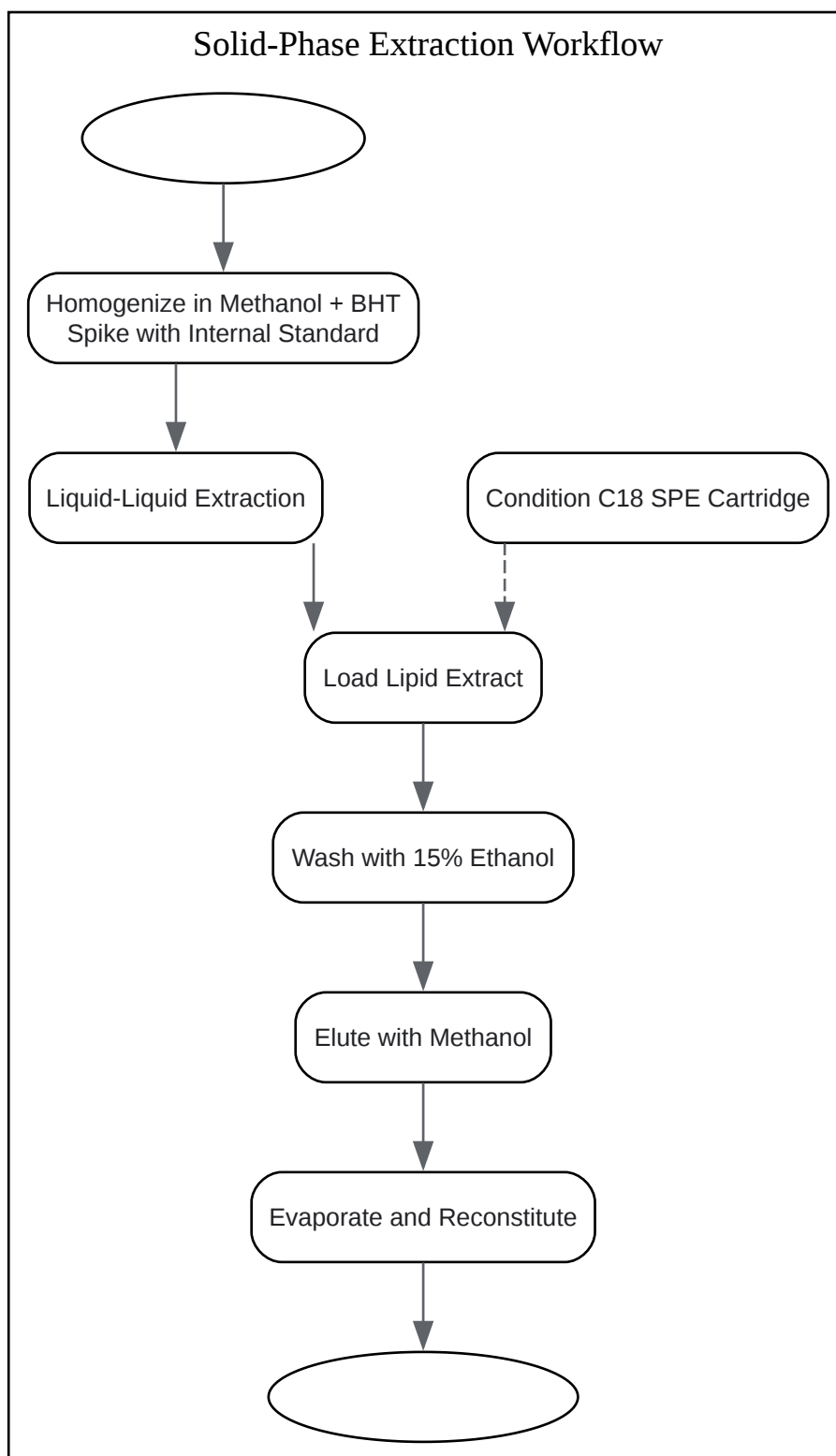
Table 1: Quantitative Data on Solid-Phase Extraction (SPE) Recovery

Analyte	SPE Recovery (%)	Relative Standard Deviation (%)	Reference
Epoxy Standards	91 - 112	0.3 - 9	[8]
Hydroxy Standards	91 - 112	0.3 - 9	[8]
Various Oxylipins	80 - 120	~12 (accuracy)	[9]

Experimental Protocol: Solid-Phase Extraction (SPE) of Oxylipins

- **Sample Homogenization:** Homogenize the biological sample (e.g., tissue, plasma) in a suitable solvent, often methanol, containing an antioxidant like butylated hydroxytoluene (BHT) to prevent auto-oxidation.
- **Internal Standard Spiking:** Add a known amount of a deuterated internal standard (e.g., 15(S)-HETE-d8) to the homogenate for accurate quantification.
- **Protein Precipitation and Lipid Extraction:** Precipitate proteins and perform liquid-liquid extraction using a solvent system such as a mixture of water, 2-propanol, and hexane.
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge by washing with methanol followed by water.

- **Sample Loading:** Load the lipid extract onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with a low-polarity solvent (e.g., 15% ethanol in water) to remove polar impurities.
- **Elution:** Elute the oxylipins with a more non-polar solvent, such as methanol or ethyl acetate.
- **Solvent Evaporation:** Evaporate the solvent under a stream of nitrogen and reconstitute the sample in a small volume of a suitable solvent for analysis.



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Fig. 3: Experimental workflow for solid-phase extraction of oxylipins.

Characterization and Quantification

Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the primary analytical techniques for the characterization and quantification of hydroxy-epoxy octadecadienoates.

3.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high chromatographic resolution and is well-suited for the analysis of complex mixtures of fatty acid isomers. However, it requires derivatization to increase the volatility of the analytes.

Experimental Protocol: GC-MS Analysis of Silylated Hydroxy-Epoxy Octadecadienoates

- **Methylation:** Convert the carboxylic acid group to a methyl ester using a reagent like sodium methoxide.
- **Silylation:** Derivatize the hydroxyl groups to trimethylsilyl (TMS) ethers using a silylating agent such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) in a solvent like pyridine.[\[10\]](#) This step is crucial for making the compounds volatile for GC analysis. The reaction is typically carried out at room temperature for about 30 minutes.[\[11\]](#)
- **GC Separation:** Inject the derivatized sample into a gas chromatograph equipped with a suitable capillary column (e.g., a non-polar HP-5MS column). A typical temperature program would start at a lower temperature (e.g., 80°C) and ramp up to a higher temperature (e.g., 290°C) to elute the analytes.[\[12\]](#)
- **MS Detection:** Use a mass spectrometer in either full scan mode for identification or selected ion monitoring (SIM) mode for targeted quantification. The mass spectra of TMS derivatives of hydroxy fatty acids show characteristic fragmentation patterns that can be used for structural elucidation.

3.2.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS has the advantage of not requiring derivatization and is highly sensitive and specific, making it the method of choice for quantifying low-abundance lipids in biological samples.

Experimental Protocol: LC-MS/MS Analysis of Hydroxy-Epoxy Octadecadienoates

- **Chromatographic Separation:** Separate the extracted lipids using a reverse-phase C18 column (e.g., a Kinetex XB-C18 column) with a gradient elution of water and methanol or acetonitrile, typically containing a small amount of an acid like formic or acetic acid to improve ionization.[\[13\]](#)
- **Mass Spectrometric Detection:** Use a tandem mass spectrometer (e.g., a triple quadrupole) operating in negative electrospray ionization (ESI) mode.
- **Multiple Reaction Monitoring (MRM):** For quantification, use the MRM mode, where a specific precursor ion (the deprotonated molecule, $[M-H]^-$) is selected in the first quadrupole, fragmented in the collision cell, and a specific product ion is monitored in the third quadrupole. This provides high specificity and sensitivity.

Table 2: Example LC-MS/MS Parameters

Parameter	Setting	Reference
Ionization Mode	Negative Electrospray (ESI-)	[14]
Column	Reverse-phase C18 (e.g., 2.1 x 250 mm, 5 μ m)	[14]
Mobile Phase A	Water with 0.1% acetic acid	[13]
Mobile Phase B	Methanol with 0.1% acetic acid	[13]
MRM Transitions	Analyte-specific (e.g., for 9-HODE: m/z 295 -> 171)	[14]

Biological Activities and Therapeutic Potential

The biological functions of hydroxy-epoxy octadecadienoates are an active area of research, with significant implications for human health.

Role in Skin Barrier Function

As detailed in the biosynthesis section, these lipids are indispensable for the formation of the skin's permeability barrier.^[1] Their synthesis and subsequent conversion to trihydroxy derivatives are crucial for the covalent attachment of ceramides to proteins, a process that seals the epidermis and prevents water loss.^{[2][3]} Deficiencies in this pathway lead to severe skin diseases, highlighting the potential for topical application of these compounds or their precursors in treating conditions associated with a compromised skin barrier.

Anti-inflammatory Properties

Epoxy fatty acids (EpFAs), a broader class of lipids that includes hydroxy-epoxy octadecadienoates, are generally considered to have anti-inflammatory properties.^{[10][15]} They are metabolized by the soluble epoxide hydrolase (sEH) to their corresponding diols, which are often less active or even pro-inflammatory. Therefore, inhibiting sEH is a therapeutic strategy to increase the levels of beneficial EpFAs. The anti-inflammatory mechanisms of EpFAs are multifaceted and include:

- Reduction of pro-inflammatory mediators: They can suppress the expression of pro-inflammatory cytokines and nuclear transcription factors.^[13]
- Modulation of ion channels: They can influence the activity of transient receptor potential (TRP) ion channels, which are involved in pain and inflammation.^[13]
- Endothelial homeostasis: They play a role in maintaining vascular health and reducing endothelial dysfunction, which is a hallmark of chronic inflammation.^[10]

While more research is needed specifically on hydroxy-epoxy octadecadienoates, their structural similarity to other anti-inflammatory EpFAs suggests they may share similar mechanisms of action.

Conclusion and Future Directions

Hydroxy-epoxy octadecadienoates are a fascinating and biologically important class of lipid mediators. Their discovery and characterization have provided crucial insights into fundamental biological processes, such as the formation of the mammalian skin barrier. The elucidation of their biosynthetic pathways in both mammals and plants has opened up new avenues for understanding and potentially treating diseases related to barrier dysfunction and inflammation.

For researchers and drug development professionals, several key areas warrant further investigation:

- **Therapeutic Applications:** The potential of these compounds as topical agents for skin barrier repair or as systemic anti-inflammatory drugs needs to be explored in more detail through preclinical and clinical studies.
- **Microbial Production:** The development of microbial fermentation processes for the production of specific isomers of hydroxy-epoxy octadecadienoates could provide a sustainable and cost-effective source for research and therapeutic development.
- **Biomarker Discovery:** Investigating the levels of these lipids in various diseases may lead to the discovery of new biomarkers for diagnosis and monitoring of disease progression.
- **Mechanism of Action:** A deeper understanding of the molecular targets and signaling pathways of different isomers will be crucial for the rational design of new therapies.

This technical guide provides a solid foundation for these future endeavors, summarizing the current knowledge on the natural sources, biosynthesis, analysis, and biological activities of hydroxy-epoxy octadecadienoates.

References

- Keyes, G. S., Maiden, K., & Ramsden, C. E. (2021). Stable analogs of 13-hydroxy-9,10-trans-epoxy-(11E)-octadecenoate (13,9-HEL), an oxidized derivative of linoleic acid implicated in the epidermal skin barrier. *Prostaglandins, Leukotrienes and Essential Fatty Acids*, 174, 102357. [\[Link\]](#)
- Kytikova, O. Y., Denisenko, Y. K., Novgorodtseva, T. P., Bocharova, N. V., & Kovalenko, I. S. (2022). Fatty acid epoxides in the regulation of the inflammation. *Biomeditsinskaia khimiia*, 68(3), 177–189. [\[Link\]](#)
- McDougale, D. R., Watson, J. E., & Das, A. (2018). Epoxy Fatty Acids Are Promising Targets for Treatment of Pain, Cardiovascular Disease and Other Indications Characterized by Mitochondrial Dysfunction, Endoplasmic Stress and Inflammation. *International journal of molecular sciences*, 19(12), 3993. [\[Link\]](#)

- Zhang, G., Panigrahy, D., Mahakian, L. M., Yang, J., Liu, J. Y., Stephen Lee, K. S., & Hammock, B. D. (2014). Stabilized epoxygenated fatty acids regulate inflammation, pain, angiogenesis and cancer. *Progress in lipid research*, 53, 105–123. [[Link](#)]
- Hwang, S. H., Wecksler, A. T., Wagner, K., & Hammock, B. D. (2021). Adrenic Acid-Derived Epoxy Fatty Acids Are Naturally Occurring Lipids and Their Methyl Ester Prodrug Reduces Endoplasmic Reticulum Stress and Inflammatory Pain. *ACS omega*, 6(11), 7385–7395. [[Link](#)]
- Zhang, Q., & Wang, Y. (2021). Quantification of Plasma Oxylipins using Solid Phase Extraction and Reversed-phase Liquid Chromatography-Triple Quadrupole Mass Spectrometry. *Methods in molecular biology* (Clifton, N.J.), 2306, 171–186. [[Link](#)]
- Dyllal, S. C., Balas, L., Bazan, N. G., Brenna, J. T., Chiang, N., Serhan, C. N., & Spector, A. A. (2022). Polyunsaturated fatty acids and their metabolites in brain function and disease. *Nature reviews. Neurology*, 18(6), 361–377. [[Link](#)]
- Zhang, Q., & Wang, Y. (2021). Quantification of Plasma Oxylipins Using Solid-Phase Extraction and Reversed-Phase Liquid Chromatography-Triple Quadrupole Mass Spectrometry. *Methods in Molecular Biology*, 2306, 171-186. [[Link](#)]
- Hamberg, M. (1999). An epoxy alcohol synthase pathway in higher plants: biosynthesis of antifungal trihydroxy oxylipins in leaves of potato. *Lipids*, 34(11), 1131–1142. [[Link](#)]
- Chiba, T., Thomas, C. P., Calcutt, M. W., Boeglin, W. E., O'Donnell, V. B., & Brash, A. R. (2016). The Precise Structures and Stereochemistry of Trihydroxy-linoleates Esterified in Human and Porcine Epidermis and Their Significance in Skin Barrier Function: IMPLICATION OF AN EPOXIDE HYDROLASE IN THE TRANSFORMATIONS OF LINOLEATE. *The Journal of biological chemistry*, 291(28), 14540–14554. [[Link](#)]
- Garscha, U., & Oliw, E. H. (2019). Modern Methods of Sample Preparation for the Analysis of Oxylipins in Biological Samples. *Molecules* (Basel, Switzerland), 24(9), 1639. [[Link](#)]
- Tallman, K. A., & Porter, N. A. (2016). Quantification of Fatty Acid Oxidation Products Using On-line High Performance Liquid Chromatography Tandem Mass Spectrometry. *Journal of visualized experiments : JoVE*, (113), 54133. [[Link](#)]

- Xia, W., & Budge, S. M. (2017). GC-MS Characterization of Hydroxy Fatty Acids Generated From Lipid Oxidation in Vegetable Oils. *Journal of the American Oil Chemists' Society*, 94(11), 1375-1386. [[Link](#)]
- Kim, K. R., Oh, D. K., & Park, J. Y. (2019). Production of hydroxy fatty acids by microbial fatty acid-hydroxylation enzymes. *Biotechnology and Bioprocess Engineering*, 24(5), 735-746. [[Link](#)]
- Croteau, R., & Kolattukudy, P. E. (1975). Biosynthesis of hydroxyfatty acid polymers. Enzymatic epoxidation of 18-hydroxyoleic acid to 18-hydroxy-cis-9,10-epoxystearic acid by a particulate preparation from spinach (*Spinacia oleracea*). *Archives of biochemistry and biophysics*, 170(1), 61–72. [[Link](#)]
- Park, J. Y., & Hou, C. T. (2018). Microbial Conversion of Vegetable Oil to Hydroxy Fatty Acid and Its Application to Bio-Based Polyurethane Synthesis. *Polymers*, 10(8), 911. [[Link](#)]
- Wheelock, C. E., & Zirrolli, J. A. (2024). The Octadecanoids: Synthesis and Bioactivity of 18-Carbon Oxygenated Fatty Acids in Mammals, Bacteria, and Fungi. *Chemical reviews*. [[Link](#)]
- Schober, G., & Peterson, S. J. (2011). Clinical applications of 3-hydroxy fatty acid analysis by gas chromatography-mass spectrometry. *Metabolites*, 1(1), 3–15. [[Link](#)]
- Bibel, H. (2025). Bibel lab update: Derivatization of metabolites for GC-MS via methoximation+silylation. YouTube. [[Link](#)]
- Xia, W., & Budge, S. M. (2018). Simultaneous quantification of epoxy and hydroxy fatty acids as oxidation products of triacylglycerols in edible oils. *Journal of Chromatography A*, 1538, 22-30. [[Link](#)]
- van der Westhuizen, R., & Tredoux, A. G. (2023). Automated silylation of flavonoids using 3D printed microfluidics prior to chromatographic analysis: system development. *Scientific reports*, 13(1), 16905. [[Link](#)]
- Xia, W., & Budge, S. M. (2018). Simultaneous quantification of epoxy and hydroxy fatty acids as oxidation products of triacylglycerols in edible oils. *Journal of chromatography. A*, 1538, 22–30. [[Link](#)]

- Zaikin, V. G., & Mikaya, A. I. (2003). Review: Derivatization in mass spectrometry—1. Silylation. *Journal of Mass Spectrometry*, 38(9), 927-948. [\[Link\]](#)
- Keyes, G. S., Maiden, K., & Ramsden, C. E. (2021). Stable analogs of 13-hydroxy-9,10-trans-epoxy-(11E)-octadecenoate (13,9-HEL), an oxidized derivative of linoleic acid implicated in the epidermal skin barrier. *Prostaglandins, leukotrienes, and essential fatty acids*, 174, 102357. [\[Link\]](#)
- Gao, X., Williams, S. J., Woodman, O. L., & Marriott, P. J. (2010). Comprehensive two-dimensional gas chromatography, retention indices and time-of-flight mass spectra of flavonoids and chalcones. *Journal of chromatography. A*, 1217(51), 8317–8326. [\[Link\]](#)
- Fernandez, A., & Nunez, Y. (2012). Gas chromatography-mass spectrometry method for the identification of compounds from wood extract of *Populus tremuloides*. *Journal of chromatographic science*, 50(7), 595–602. [\[Link\]](#)
- Brash, A. R., Yu, Z., Boeglin, W. E., & Zheng, Y. (2011). Lipoxygenases mediate the effect of essential fatty acid in skin barrier formation: a proposed role in releasing omega-hydroxyceramide for construction of the corneocyte lipid envelope. *The Journal of biological chemistry*, 286(27), 24046–24056. [\[Link\]](#)
- Brash, A. R., Yu, Z., Boeglin, W. E., & Zheng, Y. (2011). Lipoxygenases mediate the effect of essential fatty acid in skin barrier formation: a proposed role in releasing omega-hydroxyceramide for construction of the corneocyte lipid envelope. *The Journal of Biological Chemistry*, 286(27), 24046–24056. [\[Link\]](#)
- LIPID MAPS. (n.d.). Fatty Acid Mass Spectrometry Protocol. LIPID MAPS. [\[Link\]](#)
- Al-Bander, Z., & Al-Bayati, F. (2021). Detailed Protocol for Solid-Phase Extraction for Lipidomic Analysis. *IntechOpen*. [\[Link\]](#)
- Regert, M., & Rolando, C. (2002). Reconstructed GC-MS chromatogram of the silylated total lipid extract.... *ResearchGate*. [\[Link\]](#)
- Sung, P. J., & Su, J. H. (2020). Briarenols I-K, New Anti-inflammatory 8,17-Epoxybriaranes from the Octocoral *Briareum excavatum* (Briareidae). *Marine drugs*, 18(11), 560. [\[Link\]](#)

- Shokr, A., & El-Bialy, H. (2021). Microbial Degradation of Epoxy. Polymers, 13(16), 2686. [\[Link\]](#)

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Sources

- 1. Fatty acid epoxides in the regulation of the inflammation [\[pbmc.ibmc.msk.ru\]](#)
- 2. Frontiers | Biosynthesis of Medium-Chain ω -Hydroxy Fatty Acids by AlkBGT of *Pseudomonas putida* GPo1 With Native FadL in Engineered *Escherichia coli* [\[frontiersin.org\]](#)
- 3. [mdpi.com](#) [\[mdpi.com\]](#)
- 4. Production of hydroxy fatty acids by microbial fatty acid-hydroxylation enzymes - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 5. [mdpi.com](#) [\[mdpi.com\]](#)
- 6. Stable analogs of 13-hydroxy-9,10-trans-epoxy-(11E)-octadecenoate (13,9-HEL), an oxidized derivative of linoleic acid implicated in the epidermal skin barrier - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 7. [marinelipids.ca](#) [\[marinelipids.ca\]](#)
- 8. [researchgate.net](#) [\[researchgate.net\]](#)
- 9. Epoxy Fatty Acids Are Promising Targets for Treatment of Pain, Cardiovascular Disease and Other Indications Characterized by Mitochondrial Dysfunction, Endoplasmic Stress and Inflammation - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 10. [marinelipids.ca](#) [\[marinelipids.ca\]](#)
- 11. Stable analogs of 13-hydroxy-9,10-trans-epoxy-(11E)-octadecenoate (13,9-HEL), an oxidized derivative of linoleic acid implicated in the epidermal skin barrier - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 12. [Fatty acid epoxides in the regulation of the inflammation] - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 13. Expanding the biosynthesis spectrum of hydroxy fatty acids: unleashing the potential of novel bacterial fatty acid hydratases - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)

- 14. Stabilized epoxygenated fatty acids regulate inflammation, pain, angiogenesis and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
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